

Advanced Protocol: Solvent Extraction of Metals using Mixed Long-Chain Tertiary Amines

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Compound of Interest

Compound Name: *1-Decanamine, N-isononyl-N-methyl-*

CAS No.: *138698-35-8*

Cat. No.: *B12648998*

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Executive Summary

This application note details the protocol for using mixed long-chain tertiary amines (classically represented by Alamine 336) for the solvent extraction (SX) of metals. Unlike cation exchangers (e.g., D2EHPA) that extract positive ions, tertiary amines function as Liquid Anion Exchangers. They are uniquely suited for extracting anionic metal complexes from acidic media, such as uranyl sulfates (

) or cobalt chlorides (

).

This guide targets researchers requiring high-purity separations in hydrometallurgy and waste recovery. It moves beyond basic "shake-out" tests to rigorous equilibrium modeling and continuous circuit design.

Chemistry & Mechanism: The "Why"

To design an effective protocol, one must understand that tertiary amines (

) are chemically inert towards metals until they are protonated. The extraction proceeds in two distinct chemical steps: Protonation and Anion Exchange.

The Two-Step Mechanism

- Acidification (Protonation): The organic amine reacts with acid from the aqueous phase to form an alkylammonium salt.

(Where

is a simple anion like

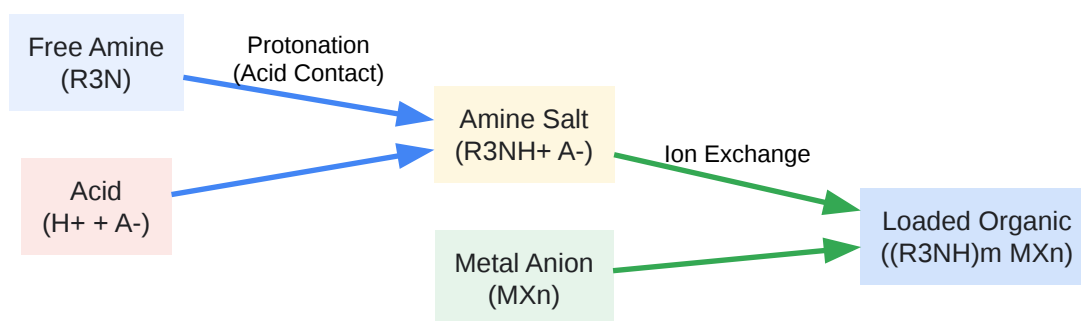
or

)

- Metal Extraction (Ion Exchange): The alkylammonium salt exchanges its simple anion for the anionic metal complex (
-).

Selectivity Logic

- Uranium: Extracted from sulfate media at pH 1.0–2.0 as uranyl sulfate anions.
- Cobalt/Nickel: In high chloride media (>4M HCl), Cobalt forms the anionic complex
- , while Nickel remains cationic (
-) or neutral. The amine selectively extracts the Cobalt species, leaving Nickel in the raffinate.



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Figure 1: The two-step mechanism of tertiary amine extraction: Protonation followed by Anion Exchange.

Materials & Reagents

Trustworthiness Check: The choice of diluent and modifier is not arbitrary; it is critical to prevent "Third Phase Formation"—a phenomenon where the organic phase splits into two layers (diluent-rich and complex-rich), causing catastrophic failure in mixer-settlers.

Component	Specification	Purpose	Recommended
Extractant	Mixed Tertiary Amine ()	Active metal carrier.	Alamine 336 (BASF) or Alamine 308
Diluent	Aliphatic Hydrocarbon (High Flash Point)	Carrier solvent; reduces viscosity.	Exxsol D80, Shellsol D70, or Kerosene (low aromatic)
Modifier	Long-chain Alcohol	Increases solubility of the amine salt to prevent third-phase formation.	Isodecanol (5-10% v/v) or 1-Octanol
Stripping Agent	Base (Carbonate or Hydroxide)	Reverses protonation to release metal.	Na_2CO_3 (1.0 M) or NH_4OH

Experimental Protocols

Protocol A: Pre-Equilibration (Acidification)

Before extracting metal, the amine must be converted to its salt form.

- Prepare the Organic Phase: Mix 5-10% (v/v) Alamine 336 + 5% Isodecanol + Diluent.
- Contact with 1.0 M acid (matching the anion of the feed, e.g.,

for U,

for Co) at an Organic:Aqueous (O:A) ratio of 1:1.

- Shake for 10 minutes. Separate phases.
- Validation: Measure the pH of the aqueous raffinate. It should be acidic. The organic phase is now "Pre-equilibrated."

Protocol B: Determination of Equilibrium Isotherms ()

This protocol generates the data required to build a McCabe-Thiele diagram.

- Feed Preparation: Prepare a stock solution of the target metal (e.g., 1 g/L U in 0.5 M).
- Varying Phase Ratios: Prepare 6 separatory funnels with the following O:A ratios:
 - 1:5, 1:2, 1:1, 2:1, 5:1, 10:1.
- Contact: Add the pre-equilibrated organic and metal feed to each funnel.
- Equilibrium: Shake vigorously for 15 minutes (kinetic tests usually show equilibrium < 5 mins, but 15 ensures completion).
- Separation: Allow phases to settle (typically 2-5 mins).
- Analysis:
 - Filter the aqueous phase (0.45 μ m) to remove entrained organic.
 - Analyze metal concentration in the Aqueous Phase () via ICP-OES.
 - Mass Balance Calculation: Calculate Metal in Organic Phase ():

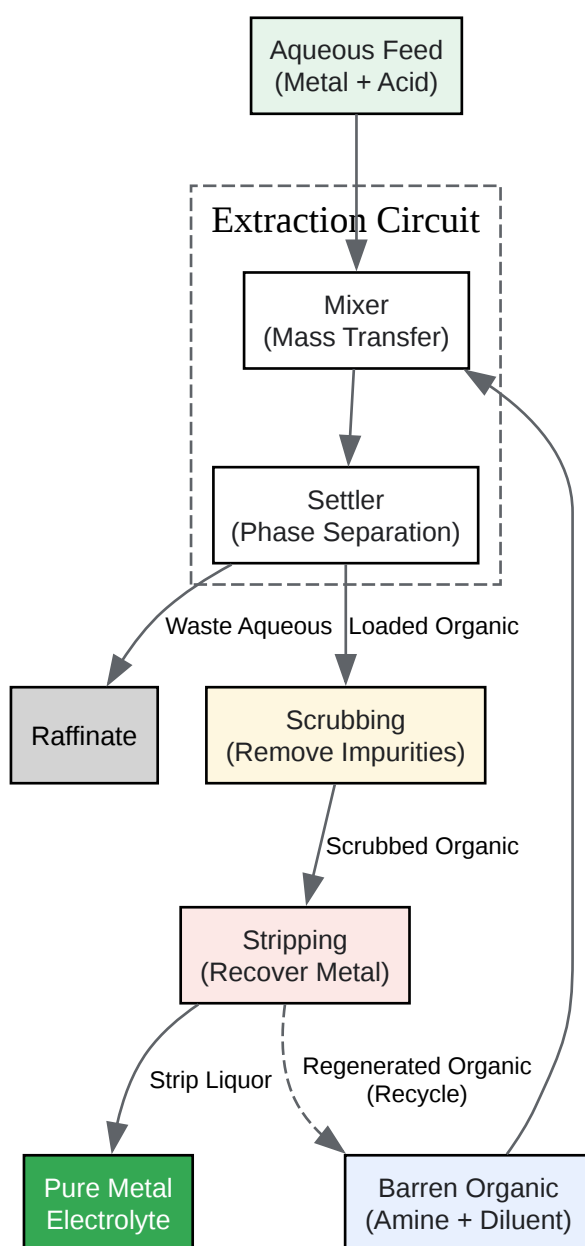
- Plotting: Plot

(x-axis) vs.

(y-axis) to generate the Equilibrium Isotherm.

Protocol C: Counter-Current Simulation (Batch)

Simulates a continuous mixer-settler train using separatory funnels to determine stage efficiency.



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Figure 2: General Solvent Extraction Workflow. Note the regeneration loop where the stripped amine returns to the extraction circuit.

Data Analysis: The McCabe-Thiele Diagram

To scale up from bench to pilot plant, you must construct a McCabe-Thiele diagram. This determines the number of theoretical stages required for a specific recovery target (e.g., 99%).

- Equilibrium Line: Plot the data from Protocol B (vs).
- Operating Line: Draw a straight line with slope (Aqueous to Organic flow ratio).
 - Slope = .
 - Equation:
- Stepping Off: Start from the feed concentration on the x-axis. Draw a vertical line to the Operating Line, then a horizontal line to the Equilibrium Line.^[1] Repeat until you reach the desired raffinate concentration.
- Count Stages: The number of "steps" equals the number of mixer-settler units required.

Stripping & Regeneration Protocol

Stripping recovers the metal and regenerates the amine. Since amine extraction is pH-dependent (requires acid), stripping is achieved by pH swing (adding base).

Protocol:

- Reagent: Use 1.0 M Sodium Carbonate (

-) or Ammonium Hydroxide ().
- Note: Carbonate is preferred for Uranium to form soluble uranyl tricarbonate complexes.
 - Contact: Mix Loaded Organic with Strip Solution (O:A = 1:1 to 5:1).
 - Tip: A higher O:A ratio in stripping concentrates the metal in the aqueous phase.
 - Reaction:
[\[2\]](#)
 - Result: The amine () is regenerated to its free base form and recycled.

Troubleshooting & Optimization

Third Phase Formation

- Symptom: A middle layer forms between the organic and aqueous phases.
- Cause: The metal-amine complex has limited solubility in the non-polar diluent (kerosene).
- Solution:
 - Add Modifier: Increase Isodecanol or Tridecanol concentration (up to 20%).
 - Increase Temperature: Heating to 30-40°C often dissolves the third phase.
 - Switch Diluent: Use an aromatic diluent (e.g., Solvesso 150), though this may reduce selectivity.

Crud Formation

- Symptom: Solid stabilized emulsion at the interface.
- Cause: Silica or fine particulates in the feed.

- Solution: Clarify feed (filter < 10 µm) before SX.

Amine Degradation

- Cause: Oxidation by nitrates or degradation over time.
- Check: Periodically titrate the organic phase with standard in acetic acid to verify amine concentration.

References

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